Application Note: Preparation and Electrophysiological Characterization of Elpetrigine (JZP-4)

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Compound of Interest

Compound Name:	*Elpetrigine*
CAS No.:	*212778-82-0*
Cat. No.:	*B1671183*

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Abstract & Mechanism of Action

Elpetrigine is a broad-spectrum ion channel modulator with potent antagonistic activity against voltage-gated sodium channels (NaV1.2, NaV1.[1]3) and calcium channels (L-type, N-type).[1][2] Structurally related to lamotrigine, it functions primarily as a state-dependent blocker, preferentially binding to the inactivated state of the channel.

For electrophysiologists, this mechanism dictates specific experimental requirements:

- Voltage Protocols: Must be designed to bias channels toward the inactivated state (depolarized holding potentials) to observe maximal efficacy.[1]
- Solution Chemistry: The compound's lipophilicity (XLogP ~3.[1]27) requires strict adherence to solvent controls (DMSO) and perfusion system material selection to prevent adsorption and concentration errors.[1]

Physicochemical Properties

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Before preparing solutions, verify the compound identity and properties to ensure accurate molarity calculations.[1]

Property	Value	Notes
IUPAC Name	3-(2,3,5-trichlorophenyl)pyrazine-2,6-diamine	Distinct from Lamotrigine (Triazine vs. Pyrazine core)
CAS Number	212778-82-0	
Molecular Weight	289.55 g/mol	Use this for Molarity calculations
Formula	$C_{10}H_7Cl_3N_4$	
Solubility (DMSO)	≥ 50 mM	Recommended Stock Solvent
Solubility (Water)	Negligible	Do NOT dissolve directly in aqueous buffers
pKa	~7.13	Close to physiological pH; ionization state is sensitive to pH changes
Appearance	White to off-white solid	

Stock Solution Preparation Protocol

Objective: Create a stable, high-concentration Master Stock (typically 10 mM or 100 mM) to minimize the volume of vehicle (DMSO) added to the final recording chamber.

Materials Required

- **Elpetrigine** powder (Store at -20°C).[1]
- Anhydrous Dimethyl Sulfoxide (DMSO) (Sigma-Aldrich, Cell Culture Grade).[1]
- Amber glass vials (Borosilicate) with Teflon-lined caps.[1] Avoid polystyrene.
- Vortex mixer and Sonicator.[1]

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Step-by-Step Procedure

- Equilibration: Allow the **Elpetrigine** vial to warm to room temperature (20–25°C) before opening to prevent condensation, which can hydrolyze the compound or alter weighing accuracy.
- Weighing: Weigh approximately 2.9 mg of **Elpetrigine**.
  - Calculation: To make 1 mL of 10 mM stock:

    [1]
- Solubilization: Add 1.0 mL of 100% DMSO to the vial.
  - Note: Do not use water or saline at this stage.[1]
- Mixing: Vortex vigorously for 30 seconds. If visible particles remain, sonicate in a water bath for 1–2 minutes at room temperature.[1]
- Storage: Aliquot into small volumes (e.g., 50 µL) in amber glass vials. Store at -20°C.
  - Stability:[1][3] Stable for >3 months at -20°C. Avoid repeated freeze-thaw cycles (max 3 cycles).[1]

Working Solution Preparation (Perfusion)

Objective: Dilute the Master Stock into Extracellular Solution (ECS) to the target concentration (e.g., 1 µM – 30 µM) while maintaining DMSO < 0.1%.

Extracellular Solution (Standard aCSF/Tyrode's)[1]

- Composition (mM): 140 NaCl, 5 KCl, 2 $CaCl_2$, 1 $MgCl_2$, 10 HEPES, 10 Glucose.
- pH: Adjust to 7.4 with NaOH before adding the drug.
- Osmolarity: 300 ± 5 mOsm.[1]

Dilution Protocol

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- Thaw: Thaw one aliquot of 10 mM Master Stock.
- Intermediate Dilution (Optional but Recommended):
  - If targeting low concentrations (e.g., 100 nM), create a 100 µM substock by diluting 10 µL of Master Stock into 990 µL DMSO. This improves pipetting accuracy.[1]
- Final Dilution:
  - To prepare 10 mL of 10 µM **Elpetrigine** working solution:
  - Add 10 µL of 10 mM Master Stock to 10 mL of ECS.[1]
  - Vehicle Concentration:

    DMSO.[1]
- Mixing: Vortex immediately. The solution should remain clear. If precipitation occurs (cloudiness), the concentration exceeds the aqueous solubility limit (unlikely at <100 µM).
- pH Check: Verify pH is still 7.4. **Elpetrigine** (pKa ~7.[1]13) may slightly shift pH in unbuffered solutions, though HEPES usually compensates.[1]

Workflow Visualization

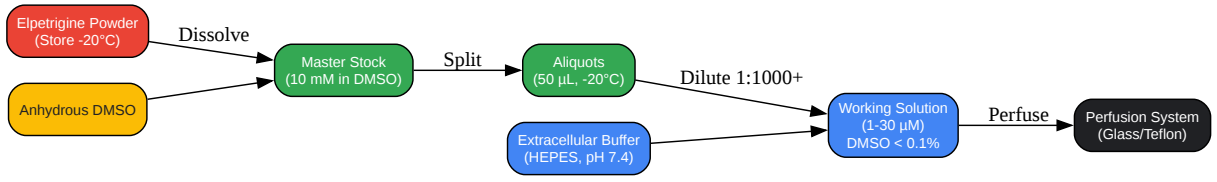

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Figure 1: Preparation workflow ensuring solubility and stability.[1][3] Note the critical dilution step to maintain DMSO limits.

Electrophysiology Protocol: State-Dependent Block

Elpetrigine exhibits voltage-dependent inhibition, meaning it binds more tightly to channels in the inactivated state (depolarized potentials) than the resting state.[1] A standard "Pulse" protocol may underestimate its potency.[1]

Protocol A: Determining State-Dependence (Steady-State Inactivation)

Use this protocol to calculate the shift in the half-inactivation voltage (

).[1]

- Configuration: Whole-cell voltage clamp.
- Holding Potential (

  ): -100 mV (Resting state).
- Conditioning Pulse: Apply 500 ms prepulses ranging from -120 mV to -10 mV in 10 mV increments.
- Test Pulse: Step to 0 mV (10-20 ms) to elicit

  .
- Analysis: Plot normalized current (

) vs. Conditioning Voltage.
  - Result: **Elpetrigine** will cause a hyperpolarizing shift in the inactivation curve (left-shift), effectively reducing the fraction of available channels at physiological resting potentials.[1]

Protocol B: Tonic vs. Phasic Block (Use-Dependence)

Use this to mimic high-frequency firing (epileptic activity).[1]

- Frequency: 10 Hz or 20 Hz train of depolarizing pulses (to 0 mV).
- Duration: 20 pulses.

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- Measurement: Compare the decrement of the 20th pulse relative to the 1st pulse in Control vs. Drug.
    - Mechanism: **Elpetrigine** accumulation in the inactivated state during the train leads to cumulative block ("Use-Dependence").[1]

Mechanism Visualization

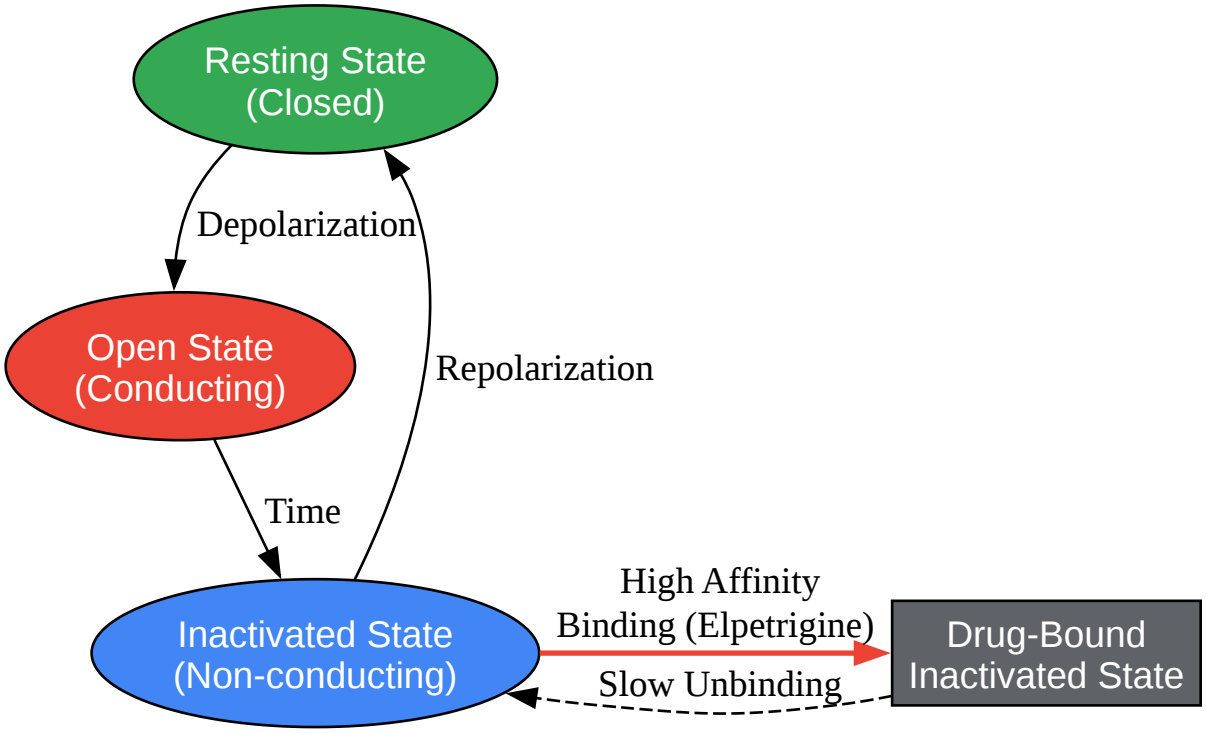

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Figure 2: Kinetic model of **Elpetrigine** action. The drug stabilizes the Inactivated State, preventing recovery to the Resting State (Refractory period extension).

Troubleshooting & Quality Control

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Issue	Probable Cause	Solution
Precipitation in Bath	Concentration too high or mixing shock.[1]	Add Master Stock to ECS while vortexing.[1] Do not exceed 100 µM in aqueous buffer.[1]
No Effect Observed	Holding potential too negative (-100 mV).[1]	Elpetrigine requires inactivated channels.[1] Depolarize to -70 or -60 mV to reveal block.
Slow Washout	Lipophilic accumulation in tubing.[1]	Use Teflon (PTFE) or glass tubing.[1] Avoid soft PVC/Tygon.[1] Wash with drug-free solution for >10 mins.[1]
Run-down	Intracellular dialysis.[1]	Add 2-4 mM ATP and 0.3 mM GTP to the pipette solution.[1] Maintain Series Resistance ( ) < 15 MΩ.[1]

References

- Mechanism & Pharmacology
  - Title: "**Elpetrigine** (GW273293) is a potent calcium and sodium channel blocker."[1]
  - Source: MedChemExpress / MedKoo Biosciences Product Data.[1]
  - URL:
- State-Dependent Block Methodology
  - Title: "Epilepsy-Induced High Affinity Blockade of the Cardiac Sodium Current I Na by Lamotrigine" (Analogous Methodology).[1]

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- Source: MDPI (2022).[1]
- URL:[1]

- Chemical Properties
  - Title: "**Elpetrigine** | CAS#212778-82-0 | Physicochemical Data."[1][2][4][5]
  - Source: PubChem / ChemSpider.[1]
  - URL:[1]

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